An In-Depth Technical Guide to 7-Bromo-6-methoxy-1H-indazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*7-Bromo-6-methoxy-1H-indazole*
CAS No.:	*1374651-66-7*
Cat. No.:	*B596974*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling the Potential of a Key Heterocyclic Building Block

7-Bromo-6-methoxy-1H-indazole is a substituted indazole derivative that holds significant promise as a versatile building block in medicinal chemistry and drug discovery. The indazole scaffold itself is a privileged structure, known to be a core component in numerous biologically active compounds exhibiting a wide range of pharmacological activities, including anti-inflammatory, antitumor, and antibacterial properties. The specific substitution pattern of a bromine atom at the 7-position and a methoxy group at the 6-position of the indazole ring provides synthetic handles for further molecular elaboration, making it an attractive starting material for the synthesis of more complex molecules and compound libraries. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **7-Bromo-6-methoxy-1H-indazole**, offering valuable insights for researchers engaged in the design and development of novel therapeutics.

Physicochemical Properties: A Foundation for Application

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A thorough understanding of the physicochemical properties of a compound is paramount for its effective utilization in research and development. While experimental data for **7-Bromo-6-methoxy-1H-indazole** is not extensively documented in publicly available literature, we can compile its known identifiers and draw inferences from closely related analogs.

Property	Value	Source
CAS Number	1374651-66-7	Chemical Supplier Data
Molecular Formula	$C_8H_7BrN_2O$	Calculated
Molecular Weight	227.06 g/mol	Calculated
Predicted Boiling Point	363.4 ± 22.0 °C	Prediction for isomer (CAS 1374651-60-1)
Predicted Density	1.678 ± 0.06 g/cm³	Prediction for isomer (CAS 1374651-60-1)
Predicted pKa	12.11 ± 0.40	Prediction for isomer (CAS 1374651-60-1)
Solubility	Expected to be soluble in polar aprotic solvents like DMSO and DMF, with limited solubility in water.	Inferred from related bromo-indoles

Spectroscopic Insights:

While a complete experimental spectrum for **7-Bromo-6-methoxy-1H-indazole** is not readily available, analysis of related structures, such as its 3-carboxylic acid methyl ester derivative, provides valuable clues for its characterization[1]:

- ^{1}H NMR: The methoxy group (OCH_3) protons are expected to appear as a singlet in the range of δ 3.8–4.0 ppm. The aromatic protons will exhibit a specific splitting pattern characteristic of the substitution on the indazole ring.
- Mass Spectrometry (HRMS): High-resolution mass spectrometry would confirm the molecular weight and elemental composition of the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum would likely show characteristic peaks for N-H stretching, C-H aromatic stretching, C=C aromatic stretching, and C-O stretching of the methoxy group.

Synthesis and Mechanistic Considerations

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The synthesis of substituted indazoles can be approached through various strategic routes. While a specific, validated protocol for **7-Bromo-6-methoxy-1H-indazole** is not detailed in the available literature, a general and adaptable synthetic strategy can be devised based on established methodologies for analogous compounds. A common and effective approach involves the diazotization of a suitably substituted aniline followed by an intramolecular cyclization.

A plausible synthetic pathway could commence from a commercially available substituted aniline. For instance, a synthesis for the related 7-Bromo-5-methoxy-1H-indazole starts from 4-methoxy-2-methyl aniline[2]. Adapting this, a potential synthesis for **7-Bromo-6-methoxy-1H-indazole** could be conceptualized as follows:

Conceptual Synthetic Workflow



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Caption: Conceptual workflow for the synthesis of **7-Bromo-6-methoxy-1H-indazole**.

Detailed Experimental Protocol (Hypothetical, adapted from related syntheses):

Step 1: Diazotization of 3-Bromo-4-methoxy-2-methylaniline

- Rationale: The conversion of the primary amine group of the aniline derivative into a diazonium salt is a classic and efficient method to generate a reactive intermediate for subsequent cyclization. The use of sodium nitrite in an acidic medium (e.g., hydrochloric acid) at low temperatures is crucial to ensure the stability of the diazonium salt.
- Procedure:
  - Suspend 3-Bromo-4-methoxy-2-methylaniline (1.0 eq) in a suitable acidic solution (e.g., 8 M HCl) and cool the mixture to 0-5 °C in an ice bath.
  - Slowly add a solution of sodium nitrite (1.05 eq) in water dropwise, maintaining the temperature below 5 °C.

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- Stir the reaction mixture at 0-5 °C for 30-60 minutes to ensure complete formation of the diazonium salt.

Step 2: Intramolecular Cyclization

- Rationale: The in situ generated diazonium salt can undergo a variety of cyclization reactions. For the formation of the indazole ring, a subsequent reaction, often involving a reducing agent or a specific set of conditions to promote ring closure, is necessary. The exact conditions would need to be optimized.
- Procedure (Illustrative):
  - To the cold diazonium salt solution, a reducing agent (e.g., stannous chloride in concentrated HCl) could be added portion-wise, while carefully controlling the temperature.
  - Alternatively, the reaction could proceed via a different cyclization pathway depending on the specific reagents and conditions employed.
  - After the addition is complete, allow the reaction to warm to room temperature and stir for several hours or until completion is indicated by TLC analysis.
  - Work-up would typically involve neutralization of the acid, extraction with an organic solvent, and purification by column chromatography to yield the desired **7-Bromo-6-methoxy-1H-indazole**.

Self-Validation and Quality Control:

Each step of the synthesis must be monitored for completion and purity.

- Thin Layer Chromatography (TLC): To track the progress of the reaction and identify the presence of starting material, intermediates, and the final product.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure of the final product and any isolated intermediates.
- Mass Spectrometry (MS): To verify the molecular weight of the product.

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- Melting Point Analysis: A sharp melting point range is a good indicator of the purity of the final crystalline product.

Applications in Drug Discovery and Development

The **7-Bromo-6-methoxy-1H-indazole** scaffold is a valuable starting point for the synthesis of a diverse range of compounds with potential therapeutic applications. The bromine atom at the 7-position is particularly useful as it allows for further functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. This enables the introduction of a wide array of substituents to explore structure-activity relationships (SAR).

Potential Therapeutic Targets:

Derivatives of substituted indazoles have been investigated for their activity against a variety of biological targets. While specific studies on **7-Bromo-6-methoxy-1H-indazole** are limited, the broader class of compounds suggests potential for:

- Kinase Inhibition: Many indazole derivatives are known to be potent inhibitors of various protein kinases, which are key targets in oncology. The ability to modify the 7-position allows for the exploration of interactions with the ATP-binding site of kinases.
- Anti-inflammatory Agents: Substituted indazoles have shown promise as inhibitors of enzymes involved in inflammatory pathways.
- Antimicrobial Agents: The indazole nucleus has been incorporated into molecules with antibacterial and antifungal activities.

Illustrative Signaling Pathway Involvement (Conceptual):

The following diagram illustrates a conceptual mechanism where an indazole derivative, synthesized from **7-Bromo-6-methoxy-1H-indazole**, acts as a kinase inhibitor.

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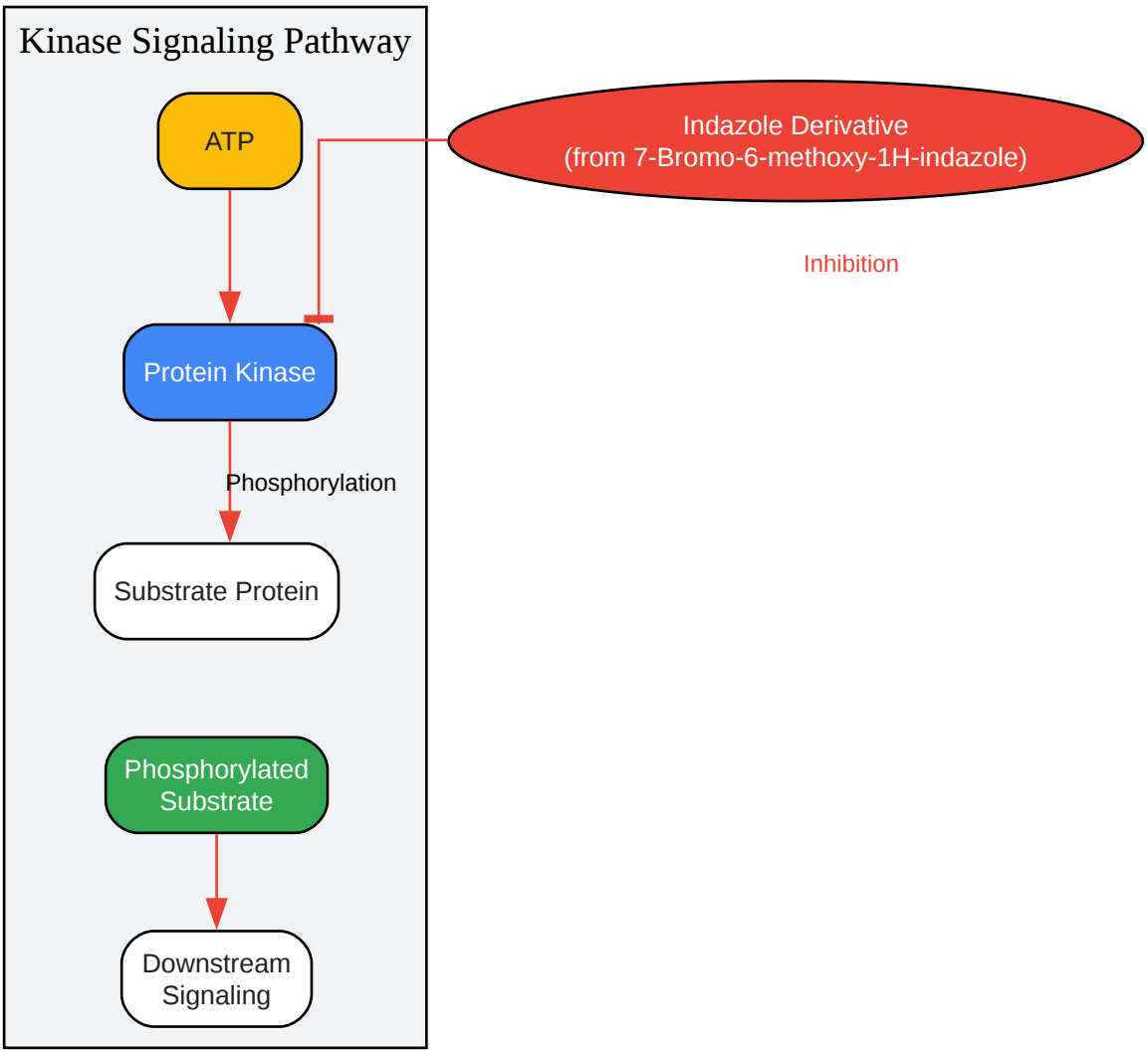

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Caption: Conceptual diagram of a **7-Bromo-6-methoxy-1H-indazole** derivative acting as a kinase inhibitor.

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **7-Bromo-6-methoxy-1H-indazole** and its derivatives. While a specific Material Safety Data Sheet (MSDS) is not widely available, general guidelines for handling similar bromo-aromatic and heterocyclic compounds should be followed:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.

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- Ventilation: Work in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

7-Bromo-6-methoxy-1H-indazole represents a promising and versatile chemical entity for the advancement of drug discovery programs. Its strategic substitution pattern offers a gateway to a vast chemical space of novel indazole derivatives. While a comprehensive experimental characterization is still emerging, the foundational knowledge of its properties and the potential for its synthetic elaboration underscore its importance for medicinal chemists and researchers in the pharmaceutical sciences. Further investigation into its synthesis, reactivity, and biological activity is warranted to fully unlock its therapeutic potential.

References

- (Reference to a general review on the biological activities of indazoles - to be added
- (Reference to a general review on the synthesis of indazoles - to be added
- (Reference to a source for predicted physicochemical properties - to be added

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Sources

- 1. 7-Bromo-6-methoxy-1H-indazole-3-carboxylic acid methyl ester | 1263378-38-6 | Benchchem [benchchem.com]
- 2. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 7-Bromo-6-methoxy-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b596974/docs#an-in-depth-technical-guide-to-7-bromo-6-methoxy-1h-indazole]

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